(±)-2-Hydroxyhexanoic-d3 Acid chemical properties

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Compound of Interest

Compound Name:	*(±)-2-Hydroxyhexanoic--d3 Acid*
CAS No.:	*1219798-84-1*
Cat. No.:	*B596149*

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Technical Whitepaper: Characterization and Application of (±)-2-Hydroxyhexanoic-d3 Acid in Bioanalysis

Executive Summary

(±)-2-Hydroxyhexanoic-d3 Acid (also known as

-Hydroxycaproic acid-d3) is a stable isotope-labeled analog of 2-hydroxyhexanoic acid.[1] It serves as a critical Internal Standard (IS) in the quantitative analysis of medium-chain hydroxy fatty acids via Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) and Gas Chromatography-Mass Spectrometry (GC-MS).[1]

The non-labeled analyte, 2-hydroxyhexanoic acid, is an endogenous metabolite implicated in fatty acid oxidation disorders and ketosis.[1] It is also a structural isomer of 2-hydroxyisocaproic acid (a marker for Maple Syrup Urine Disease), making precise chromatographic separation and mass-differentiation essential.[1] This guide details the physicochemical properties, synthesis pathways, and validated bioanalytical protocols for utilizing the deuterated isotopologue in high-throughput metabolomics.

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Part 1: Chemical Identity & Physicochemical Properties[1][2][3]

The deuterated form retains the physicochemical behavior of the endogenous metabolite while providing a distinct mass shift (+3 Da) for mass spectrometric detection.

Nomenclature and Structure

- IUPAC Name: (±)-2-Hydroxyhexanoic-6,6,6-d3 acid (Typical labeling pattern for metabolic stability).[1]
- Common Names:

  -Hydroxycaproic acid-d3; 2-Hydroxycaproic acid-d3.[1]
- Stereochemistry: The "(±)" notation indicates a racemic mixture of (R)- and (S)-enantiomers.[1] In biological systems, specific enantiomers (usually S-2-hydroxy fatty acids) may predominate due to enzymatic specificity (e.g., L-lactate dehydrogenase variants), but the racemic IS is standard for total quantitation.[1]

Table 1: Physicochemical Constants

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Property	(±)-2-Hydroxyhexanoic Acid (Unlabeled)	(±)-2-Hydroxyhexanoic-d3 Acid (Labeled)
CAS Number	6064-63-7	N/A (Vendor Specific)
Molecular Formula		
Molecular Weight	132.16 g/mol	~135.18 g/mol
Appearance	White to off-white crystalline solid	White crystalline solid
Melting Point	60–62 °C	60–62 °C
pKa (Carboxyl)	~3.85	~3.85
Solubility	Water (High), DMSO, Methanol, Ethanol	Identical to unlabeled
LogP	~0.98	~0.98

Isotopic Labeling & Stability

The deuterium label is typically located on the terminal methyl group (

).[1] This position is chosen to minimize "deuterium loss" during metabolic processing or ionization fragmentation, ensuring the IS retains its mass shift relative to the analyte.

- Isotopic Purity: Typically

  deuterated forms.[1][2][3]

- Chemical Stability: The C-D bond is stronger than the C-H bond (Kinetic Isotope Effect), rendering the d3-analog slightly more resistant to oxidative degradation, though for analytical purposes, it behaves identically during extraction.[1]

Part 2: Biological Relevance & Metabolic Context[1][7][8]

Understanding the endogenous role of 2-hydroxyhexanoic acid is vital for interpreting assay results.[1] It acts as a biomarker in specific metabolic deviations.[1]

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Metabolic Pathways

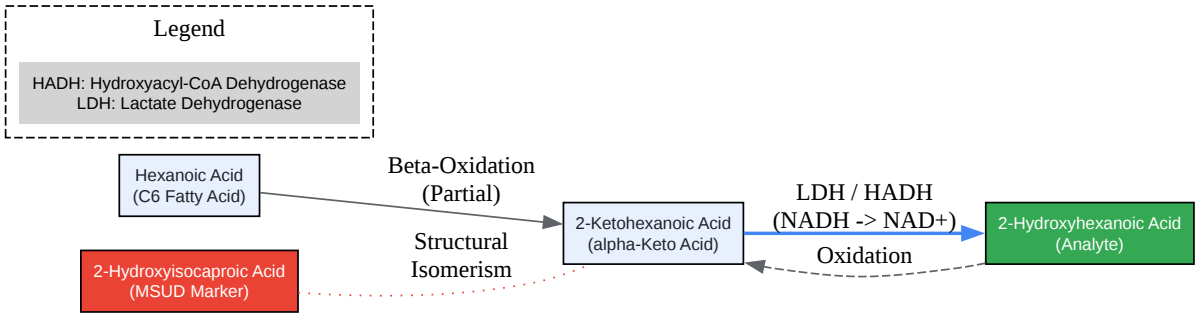
2-Hydroxyhexanoic acid is a "2-hydroxy fatty acid" (2-hFA).[1] These are produced via:

- -Oxidation: Minor pathway in peroxisomes.[1]
- Reduction of

  -Keto Acids: The corresponding

  -keto acid (2-ketohexanoic acid) can be reduced by lactate dehydrogenase (LDH) or specific hydroxyacid dehydrogenases in a reversible reaction.[1]

Diagram 1: Metabolic Formation of 2-Hydroxyhexanoic Acid



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Caption: Metabolic interconversion of hexanoic acid derivatives. Note the structural isomerism with the pathogenic marker 2-hydroxyisocaproic acid.[1]

Part 3: Analytical Applications (LC-MS/MS & GC-MS)

The primary utility of (±)-2-Hydroxyhexanoic-d3 Acid is to normalize matrix effects, recovery losses, and ionization variability in bioanalysis.[1]

Liquid Chromatography-Mass Spectrometry (LC-MS/MS)

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Direct analysis of short/medium-chain hydroxy acids is challenging due to poor retention on C18 columns and low ionization efficiency.[1] Two main approaches are used:

Method A: Derivatization (Recommended for High Sensitivity)[1]

- Reagent: 3-Nitrophenylhydrazine (3-NPH) or Dansyl Hydrazine.[1]
- Mechanism: Targets the carboxylic acid group to improve hydrophobicity and ionization (negative or positive mode depending on reagent).[1]
- Protocol:
  - Spike IS: Add 10 µL of 2-Hydroxyhexanoic-d3 (1 µg/mL in Methanol) to 50 µL plasma.
  - Precipitation: Add 200 µL ACN, vortex, centrifuge.
  - Derivatization: Mix supernatant with 3-NPH/EDC/Pyridine buffer. Incubate at 40°C for 30 min.
  - LC Condition: C18 Column (e.g., Waters BEH C18).[1][4] Mobile Phase: Water/ACN with 0.1% Formic Acid.[1]

Method B: Direct Analysis (Negative Mode)

- Column: HILIC or specialized organic acid columns (e.g., Phenomenex Luna Omega PS C18).[1]
- Mobile Phase: Ammonium Acetate buffer (pH 5-6) is crucial to ensure ionization (

).[1]

Table 2: MS/MS Transitions (Negative Mode - Direct)

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Compound	Precursor Ion ( )	Product Ion ( )	Collision Energy (eV)	Mechanism
2-Hydroxyhexanoic Acid	131.1 ( )	85.1	-15	Loss of
(±)-2-Hydroxyhexanoic -d3	134.1 ( )	88.1	-15	Loss of (Retains d3)

Note: If the d3 label is on the terminal methyl, the fragmentation (often decarboxylation) retains the label.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is the gold standard for organic acid profiling (urine organic acids).[1]

- Derivatization: Silylation using BSTFA + 1% TMCS.
- Product: Bis-TMS derivative (TMS on -OH and -COOH).[1]
- Mass Shift: The d3 analog will show a molecular ion shift of +3 units.[1]
- Key Fragment:

  277 (M-15) for unlabeled vs

  280 for d3.

Diagram 2: Analytical Workflow

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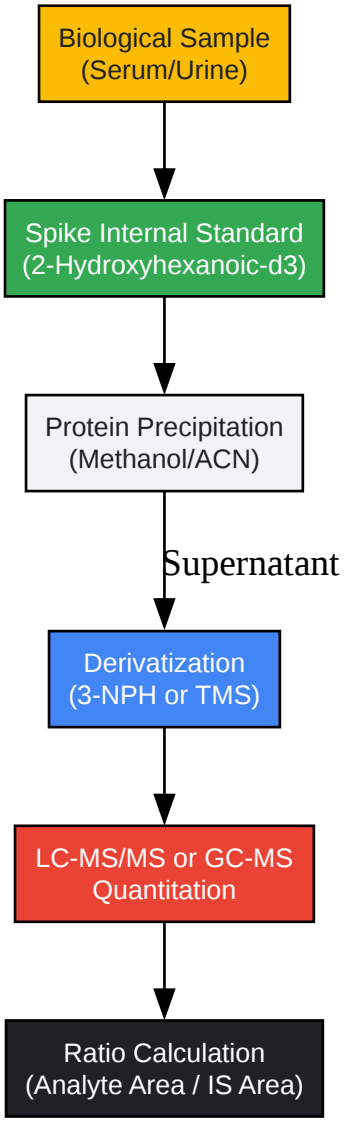

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Caption: Standardized workflow for quantitative analysis using the deuterated internal standard.

Part 4: Synthesis & Handling

Synthesis Routes

Commercial synthesis often follows one of two pathways to ensure isotopic integrity:

- Grignard Reaction: Reaction of deuterated butylmagnesium bromide (

) with glyoxylic acid (less common).[1]

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- -Halogenation Substitution: Starting from Hexanoic-d3 acid

  -Bromohexanoic-d3 acid

  Hydrolysis to

  -Hydroxyhexanoic-d3 acid.

Storage and Stability

- Hygroscopicity: Hydroxy acids are hygroscopic.[1] The d3 powder must be stored in a desiccator.[1]
- Temperature: Store at -20°C.
- Solution Stability: Stock solutions in Methanol (1 mg/mL) are stable for 12 months at -80°C. Avoid aqueous stock solutions for long-term storage due to potential bacterial growth or slow esterification (dimerization).[1]

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